

Proper Disposal Procedures for Vanoxerine

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Compound of Interest

Compound Name: Vanoxerine

Cat. No.: B1584691

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This document provides essential safety and logistical information for the proper handling and disposal of **Vanoxerine** (also known as GBR-12909), a potent and selective dopamine reuptake inhibitor. The following procedures are intended for researchers, scientists, and drug development professionals to ensure safe laboratory operations and environmental protection.

Vanoxerine Identification and Properties

Vanoxerine is a piperazine derivative investigated for various pharmacological applications.^[1] Understanding its chemical and physical properties is fundamental to safe handling.

Property	Value	Source(s)
IUPAC Name	1-[2-[bis(4-fluorophenyl)methoxy]ethyl]-4-(3-phenylpropyl)piperazine	[1][2]
Synonyms	GBR-12909, Vanoxerine dihydrochloride	[3][4][5]
CAS Number	67469-69-6 (free base), 67469-78-7 (dihydrochloride)	[2][5]
Molecular Formula	C ₂₈ H ₃₂ F ₂ N ₂ O	[2]
Molecular Weight	450.56 g/mol (free base), 523.49 g/mol (dihydrochloride)	[3][6]
Dopamine Uptake K _i	1 nM	[4]

Hazard Profile and Safety Precautions

Vanoxerine presents several hazards that necessitate careful handling and the use of appropriate personal protective equipment (PPE).[\[5\]](#)[\[6\]](#)

GHS Hazard Classification:

- Acute Oral Toxicity (Category 4): Harmful if swallowed (H302).[\[5\]](#)[\[6\]](#)
- Skin Irritation (Category 2): Causes skin irritation (H315).[\[5\]](#)
- Serious Eye Irritation (Category 2A): Causes serious eye irritation (H319).[\[5\]](#)
- Respiratory Irritation (Category 3): May cause respiratory irritation (H335).[\[5\]](#)
- Aquatic Hazard (Acute & Chronic, Category 1): Very toxic to aquatic life with long-lasting effects (H410).[\[6\]](#)

Handling and Personal Protective Equipment (PPE):

- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#)
- Gloves: Wear appropriate chemical-resistant gloves.
- Eye Protection: Use safety glasses with side-shields or chemical goggles.[\[5\]](#)
- Body Protection: Wear a lab coat or other protective clothing.[\[5\]](#)
- Respiratory Protection: If dusts are generated, a respirator is required.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[\[5\]](#)[\[6\]](#)

Spill Management Protocol

In the event of a spill, immediate and appropriate action is critical to prevent exposure and environmental contamination.

- Evacuate: Evacuate non-essential personnel from the immediate area.

- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent further leakage or spillage. Do not allow the chemical to enter drains or water courses.[5]
- PPE: Don full personal protective equipment as described above before approaching the spill.
- Clean-up:
 - Solid Spills: Carefully sweep or scoop up the material, avoiding dust generation. Place into a suitable, labeled container for disposal.
 - Liquid Spills: Absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.
- Decontamination: Clean the affected area thoroughly.
- Disposal: Dispose of all contaminated materials as hazardous waste according to the procedures outlined below.

Vanoxerine Disposal Procedures

Due to its toxicity profile, particularly its high toxicity to aquatic life, **Vanoxerine** must be disposed of as hazardous chemical waste.[6] Standard laboratory procedures for pharmaceutical waste should be followed.

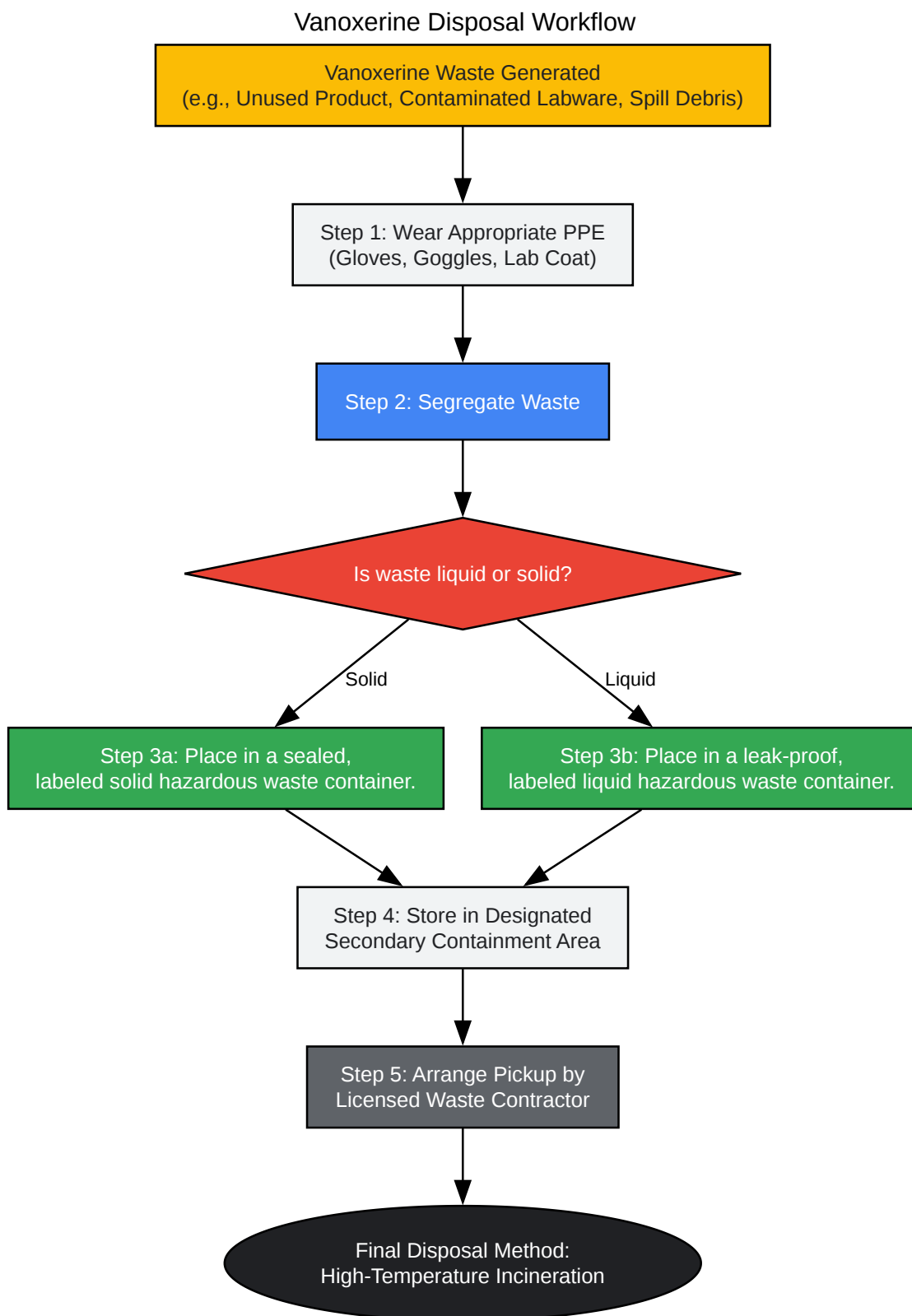
Step-by-Step Disposal Protocol:

- Waste Identification: All materials contaminated with **Vanoxerine**, including expired or unused product, contaminated labware (e.g., vials, pipette tips), and spill clean-up materials, must be treated as hazardous waste.
- Segregation and Containment:
 - Collect all **Vanoxerine** waste in a dedicated, properly sealed, and clearly labeled hazardous waste container.[7]

- For liquid waste, use a leak-proof container. For solid waste, use a container that prevents dust release.[8]
- Do not mix **Vanoxerine** waste with other incompatible waste streams. **Vanoxerine** is incompatible with strong acids, alkalis, and strong oxidizing/reducing agents.[5][6]
- Labeling: The waste container must be labeled clearly as "Hazardous Waste" and include the chemical name "**Vanoxerine**," its associated hazards (e.g., "Toxic," "Environmental Hazard"), and the accumulation start date.
- Storage: Store the sealed waste container in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials, while awaiting pickup.
- Final Disposal:
 - Arrange for disposal through a licensed and approved hazardous waste disposal contractor.[6]
 - The recommended method of disposal for hazardous pharmaceutical waste is high-temperature incineration.[7]
 - Never dispose of **Vanoxerine** down the drain or in the regular trash, as this can lead to significant environmental contamination.[6]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Vanoxerine** waste in a laboratory setting.



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Caption: Workflow for the safe segregation and disposal of **Vanoxerine**.

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References

- 1. Vanoxerine - Wikipedia [en.wikipedia.org]
- 2. Vanoxerine | C₂₈H₃₂F₂N₂O | CID 3455 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. selleckchem.com [selleckchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. Vanoxerine dihydrochloride[67469-78-7]MSDS [dcchemicals.com]
- 7. Tips for effective drug waste disposal | Stericycle [stericycle.com]
- 8. cabidigitallibrary.org [cabidigitallibrary.org]
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